

# Technical Guide: Physicochemical Properties of 3-Fluoro-4-morpholin-4-ylbenzaldehyde

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## Compound of Interest

Compound Name: 3-Fluoro-4-morpholin-4-ylbenzaldehyde

Cat. No.: B1309810

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular weight and other physicochemical properties of **3-Fluoro-4-morpholin-4-ylbenzaldehyde**, a key intermediate in pharmaceutical synthesis.

## Molecular and Physicochemical Data

The fundamental properties of **3-Fluoro-4-morpholin-4-ylbenzaldehyde** are summarized in the table below, providing a ready reference for laboratory and developmental applications.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>12</sub> FNO <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	209.22 g/mol
CAS Number	495404-90-5 <a href="#">[1]</a> <a href="#">[2]</a>
Density	1.2±0.1 g/cm <sup>3</sup> <a href="#">[1]</a>
Boiling Point	357.0±42.0 °C at 760 mmHg <a href="#">[1]</a>

Calculation of Molecular Weight:

The molecular weight is calculated from the molecular formula using the standard atomic weights of the constituent elements:

- Carbon (C): 12.011 u
- Hydrogen (H): 1.008 u[3][4][5]
- Fluorine (F): 18.998 u[6][7][8][9]
- Nitrogen (N): 14.007 u[10][11][12][13][14]
- Oxygen (O): 15.999 u[15][16][17][18]

Total Molecular Weight =  $(11 \times 12.011) + (12 \times 1.008) + (1 \times 18.998) + (1 \times 14.007) + (2 \times 15.999) = 209.22 \text{ g/mol}$

## Experimental Protocols

Detailed experimental procedures for the synthesis and characterization of **3-Fluoro-4-morpholin-4-ylbenzaldehyde** are critical for reproducible research and development. The following outlines a general synthetic approach.

### Synthesis of **3-Fluoro-4-morpholin-4-ylbenzaldehyde**:

A common synthetic route involves the nucleophilic aromatic substitution of a difluoro- or nitro-substituted benzaldehyde derivative with morpholine.

#### Materials:

- 3,4-Difluorobenzaldehyde or 3-Fluoro-4-nitrobenzaldehyde
- Morpholine
- Potassium Carbonate ( $K_2CO_3$ ) or other suitable base
- Dimethylformamide (DMF) or other polar aprotic solvent
- Ethyl acetate

- Brine
- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ )

Procedure:

- To a solution of 3,4-difluorobenzaldehyde (1 equivalent) in DMF, add morpholine (1.1 equivalents) and potassium carbonate (2 equivalents).
- Heat the reaction mixture at a specified temperature (e.g., 80-100 °C) and monitor the reaction progress by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Upon completion, cool the reaction mixture to room temperature and pour it into water.
- Extract the aqueous layer with ethyl acetate.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford **3-Fluoro-4-morpholin-4-ylbenzaldehyde**.

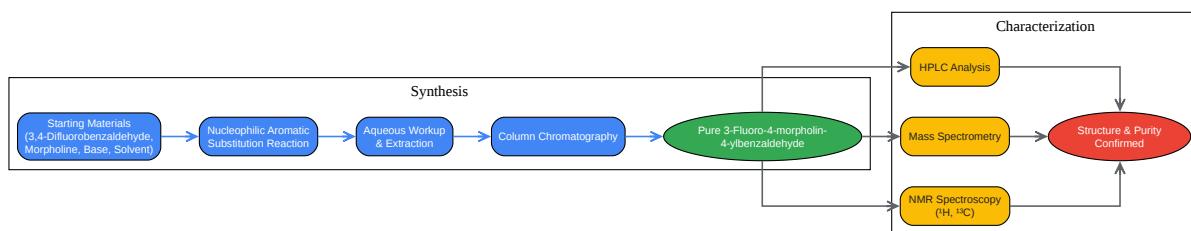
Characterization:

The identity and purity of the synthesized compound should be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR to confirm the chemical structure.
- Mass Spectrometry (MS): To verify the molecular weight.
- High-Performance Liquid Chromatography (HPLC): To determine the purity.

# Logical Workflow for Synthesis and Characterization

The following diagram illustrates the logical workflow from starting materials to the final, characterized product.



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Caption: Workflow for the synthesis and characterization of **3-Fluoro-4-morpholin-4-ylbenzaldehyde**.

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